

An In-depth Technical Guide to the Safe Handling of Ethyl 5-cyanopicolinate

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Compound of Interest

Compound Name: Ethyl 5-cyanopicolinate

Cat. No.: B1337683

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Introduction: **Ethyl 5-cyanopicolinate** (CAS No: 41051-03-0) is a heterocyclic building block of significant interest to researchers in medicinal chemistry and materials science.^[1] Its bifunctional nature, incorporating both an ester and a cyano group on a pyridine scaffold, makes it a versatile intermediate for the synthesis of complex molecular architectures. However, the very features that impart its synthetic utility also necessitate a thorough understanding of its potential hazards. The presence of a cyanopyridine moiety, in particular, calls for rigorous safety protocols.

This guide is designed for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of safety data sheet (SDS) information to provide a deeper, scientifically-grounded understanding of why certain precautions are necessary. Due to the limited availability of a comprehensive, publicly accessible SDS for this specific compound, this document synthesizes data from closely related analogs, such as other cyanopyridines and picolinate esters, to construct a robust and cautious safety framework. This approach ensures that all potential risks are considered, empowering the user to handle **Ethyl 5-cyanopicolinate** with the highest degree of safety and confidence.

Section 1: Hazard Identification and Toxicological Profile

The primary hazards associated with **Ethyl 5-cyanopicolinate** are inferred from its constituent functional groups. The cyanopyridine core is the main driver of potential toxicity.

Inferred Hazard Classification: Based on data for analogous compounds, **Ethyl 5-cyanopicolinate** should be handled as a substance with the following potential hazards:

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Cat 4	!	Warning	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[2][3]
Skin Corrosion/Irritation	Cat 2	!	Warning	H315: Causes skin irritation.[3][4][5][6]
Serious Eye Damage/Eye Irritation	Cat 2	!	Warning	H319: Causes serious eye irritation.[3][4][5][6]
Specific Target Organ Toxicity (Single)	Cat 3	!	Warning	H335: May cause respiratory irritation.[4][6][7]

Causality Behind the Hazards:

- Cyanopyridine Moiety:** The toxicity of nitrile-containing compounds, such as cyanopyridines, is a significant concern. While not as acutely toxic as inorganic cyanides, they can metabolize to release cyanide ions, interfering with cellular respiration. Studies on 3-cyanopyridine have shown it can be absorbed through the skin and may cause reversible liver and kidney injuries.[8] Nitrile poisoning symptoms can be similar to those of hydrogen cyanide poisoning.[9] Therefore, preventing all routes of exposure—inhalation, ingestion, and dermal contact—is critical.

- Picolinate Ester: Esters and pyridine derivatives can act as irritants to the skin, eyes, and respiratory tract.[4][5][6] Prolonged or repeated exposure can lead to dermatitis or other inflammatory responses.[9]

Physicochemical Properties:

Property	Value	Source
CAS Number	41051-03-0	[1]
Molecular Formula	C ₉ H ₈ N ₂ O ₂	[1]
Molecular Weight	176.17 g/mol	[1]
Storage	Inert atmosphere, room temperature.	[1]

Section 2: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is mandatory. This begins with robust engineering controls and is supplemented by diligent use of appropriate PPE.

Engineering Controls: The primary line of defense is to handle the chemical in a controlled environment that minimizes the risk of exposure.

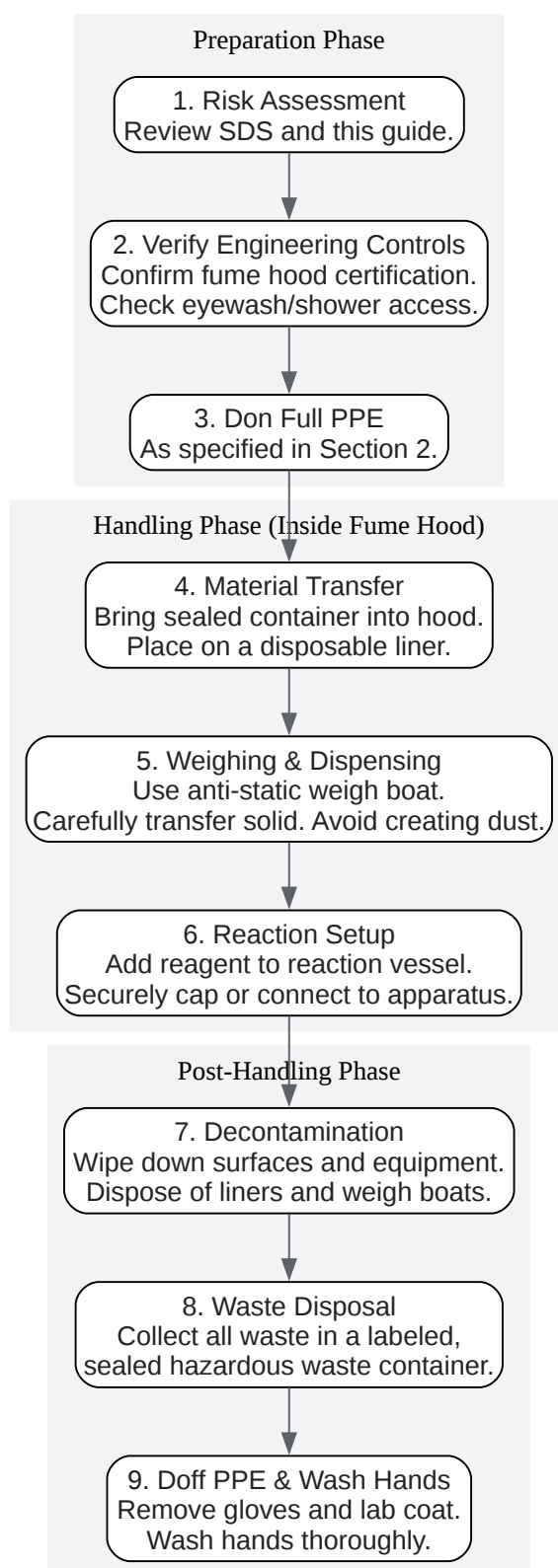
- Chemical Fume Hood: All manipulations of **Ethyl 5-cyanopicolinate** solid, including weighing and transferring, and any reactions involving it, must be performed inside a certified chemical fume hood.[10] This is crucial to prevent the inhalation of fine powders or potential vapors.
- Safety Shower and Eyewash Station: An ANSI-compliant safety shower and eyewash station must be immediately accessible in the laboratory.[3][11] Their location should be clearly marked and unobstructed.

Personal Protective Equipment (PPE): PPE provides the final barrier between the researcher and the chemical. The selection of PPE must be deliberate and based on the specific hazards.
[12]

PPE Item	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [11] [13] A face shield may be required for larger quantities or splash-prone operations.	Protects against eye irritation from airborne particles or splashes. [5] [14] Standard safety glasses are insufficient.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Gloves must be inspected for tears or holes before each use. [5] [13]	Prevents skin irritation and dermal absorption, a known risk for cyanopyridines. [8] Contaminated gloves must be removed and disposed of properly, followed by hand washing.
Skin and Body Protection	A full-length laboratory coat with buttoned cuffs. Fire-retardant material is recommended. Closed-toe shoes are mandatory. [13] [15]	Protects skin from accidental contact and prevents contamination of personal clothing. [16]
Respiratory Protection	Generally not required if work is conducted within a certified fume hood. For emergencies or spill cleanup, a full-face respirator with appropriate cartridges should be used. [11] [13]	The fume hood provides primary respiratory protection. A respirator is a backup for uncontrolled release scenarios.

Section 3: Standard Operating Procedure for Safe Handling

Adherence to a strict, step-by-step protocol is the cornerstone of safe laboratory practice. The following workflow is designed to minimize risk at every stage of handling.



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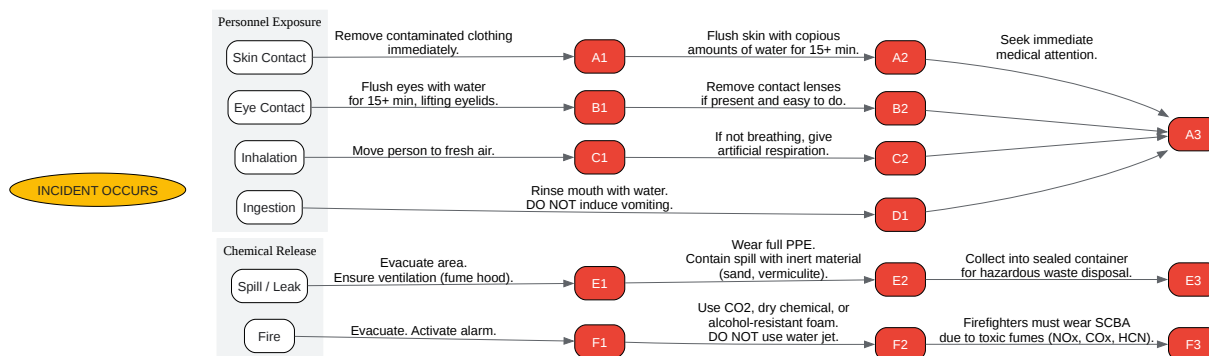
Caption: A logical workflow for the safe handling of **Ethyl 5-cyanopicolinate**.

Detailed Protocol:

- **Pre-Use Preparation:** a. Conduct a thorough risk assessment. Review this guide and any available SDS for related compounds. b. Ensure the chemical fume hood is operational and has a current certification sticker. c. Clear the workspace within the hood of any unnecessary items. d. Confirm the path to the nearest eyewash station and safety shower is clear.^[11] e. Don all required PPE as detailed in Section 2.
- **Handling and Use (inside fume hood):** a. Place a disposable absorbent liner on the floor of the fume hood to contain any minor spills. b. Before opening, allow the container of **Ethyl 5-cyanopicolinate** to equilibrate to the ambient temperature to prevent moisture condensation. c. Carefully open the container and use a spatula to transfer the required amount of solid to a weigh boat. Minimize any generation of dust.^[2] d. Promptly and securely close the main container. e. Transfer the weighed material to the reaction vessel. f. Once the transfer is complete, treat the spatula and weigh boat as contaminated.
- **Post-Handling and Cleanup:** a. All contaminated disposable items (e.g., weigh boats, liners, gloves) must be placed in a designated, sealed hazardous waste container.^[6] b. Decontaminate non-disposable equipment (like the spatula) with an appropriate solvent. Collect the rinse as hazardous waste. c. Wipe down the work surface inside the fume hood. d. Remove PPE in the correct order to avoid self-contamination (gloves first), and dispose of it properly. e. Wash hands and forearms thoroughly with soap and water.^{[5][7][17]}

Section 4: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or release.



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Caption: A decision tree for responding to emergencies involving **Ethyl 5-cyanopicolinate**.

First-Aid Measures:

- In Case of Skin Contact: Immediately remove all contaminated clothing.[7] Wash the affected skin with plenty of soap and water for at least 15 minutes.[18] Seek medical attention if irritation persists.[5]
- In Case of Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[13][19] Remove contact lenses if it is safe to do so.[5] Get immediate medical attention.

- If Inhaled: Move the exposed person to fresh air at once.[18][20] If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration, avoiding mouth-to-mouth resuscitation.[13] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting.[13][20] Never give anything by mouth to an unconscious person.[13] Rinse the mouth with water and seek immediate medical attention or contact a Poison Control Center.[13][19]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel from the area.[13] Ensure adequate ventilation. Do not touch spilled material unless wearing appropriate full PPE.[21] Avoid generating dust.
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[13][17]
- Methods for Cleanup: For small spills, carefully sweep or scoop up the solid material. For larger spills, cover with a dry, inert absorbent material like sand, earth, or vermiculite.[9] Collect the material and absorbent into a suitable, labeled, and sealed container for hazardous waste disposal.[6][13]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[4][22]
- Specific Hazards: Combustion may produce toxic and hazardous fumes, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and potentially highly toxic hydrogen cyanide (HCN).[4][22][23]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes and inhalation of toxic fumes.[4][22]

Section 5: Storage and Disposal

Proper long-term management of the chemical and its associated waste is a critical component of laboratory safety.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[5][16]
- The supplier recommends storage under an inert atmosphere.[1]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
[5][21][24]
- Do not store near food, drink, or animal feed.[16]

Disposal:

- Disposal of **Ethyl 5-cyanopicolinate** and any contaminated materials must be handled as hazardous waste.
- The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[13]
- Do not dispose of the material down the drain or into sewer systems.[13]
- All disposal practices must be in strict accordance with all applicable federal, state, and local environmental regulations.[5][17]

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